

Physical and chemical characteristics of 4-Ethylcatechol-d5

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Compound of Interest

Compound Name: 4-Ethylcatechol-d5

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In-Depth Technical Guide to 4-Ethylcatechol-d5

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethylcatechol-d5 is the deuterated analogue of 4-ethylcatechol, a phenolic compound of interest in various research fields, including food science, toxicology, and pharmacology. The incorporation of five deuterium atoms in the ethyl group provides a stable isotopic label, making it an invaluable tool for a range of analytical and research applications. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **4-Ethylcatechol-d5**, its analytical methodologies, and its role in biological systems, with a focus on its utility as an internal standard and in metabolic studies.

Physicochemical Characteristics

While comprehensive experimental data for **4-Ethylcatechol-d5** is not extensively published, its physical and chemical properties can be largely inferred from its non-deuterated counterpart, 4-ethylcatechol, with adjustments for the isotopic labeling.

Table 1: Physical and Chemical Properties of **4-Ethylcatechol-d5**

Property	Value	Source
Chemical Name	4-(ethyl-d5)benzene-1,2-diol	-
Synonyms	4-Ethyl-d5-catechol, (Ethyl-d5)catechol, 4-(1,1,2,2,2-pentadeuterioethyl)benzene-1,2-diol	[1]
CAS Number	1189508-64-2	[1]
Molecular Formula	C ₈ H ₅ D ₅ O ₂	-
Molecular Weight	~143.20 g/mol	-
Appearance	Solid (predicted)	-
Storage Temperature	-20°C	[2]

Note: Properties such as melting point, boiling point, and solubility have not been specifically reported for **4-Ethylcatechol-d5**. For the non-deuterated 4-ethylcatechol (CAS 1124-39-6), the melting point is reported to be in the range of 34-45 °C. Due to the minimal impact of deuterium substitution on intermolecular forces, a similar melting point is expected for the d5 analogue.

Role in Biological Systems and Research Applications

4-Ethylcatechol is a known metabolite of 4-ethylphenol, a compound produced by certain microorganisms and found in various foods and beverages, notably wine, where it can contribute to off-flavors. 4-Ethylcatechol itself has been studied for its antioxidant properties and its potential role in oxidative DNA damage.

The primary application of **4-Ethylcatechol-d5** in research is as an internal standard for quantitative analysis of 4-ethylcatechol in complex biological and environmental matrices. The use of a stable isotope-labeled internal standard is the gold standard in mass spectrometry-based quantification, as it co-elutes with the analyte of interest and experiences similar ionization effects, leading to highly accurate and precise measurements.[3]

Metabolic Studies

Deuterated compounds like **4-Ethylcatechol-d5** are crucial tools in pharmacokinetic and metabolic studies.[4] By administering the deuterated compound, researchers can trace its metabolic fate and differentiate it from the endogenous, non-labeled compound. This allows for the precise determination of absorption, distribution, metabolism, and excretion (ADME) parameters.[4] While specific studies employing **4-Ethylcatechol-d5** in metabolic pathways were not identified in the literature, its utility in such research is clear, particularly in studies investigating the metabolism of 4-ethylphenol and its subsequent catechol metabolites.

The metabolic conversion of 4-ethylphenol to 4-ethylcatechol is a key area of investigation, particularly in the context of gut microbiome activity and its impact on host physiology.[5]

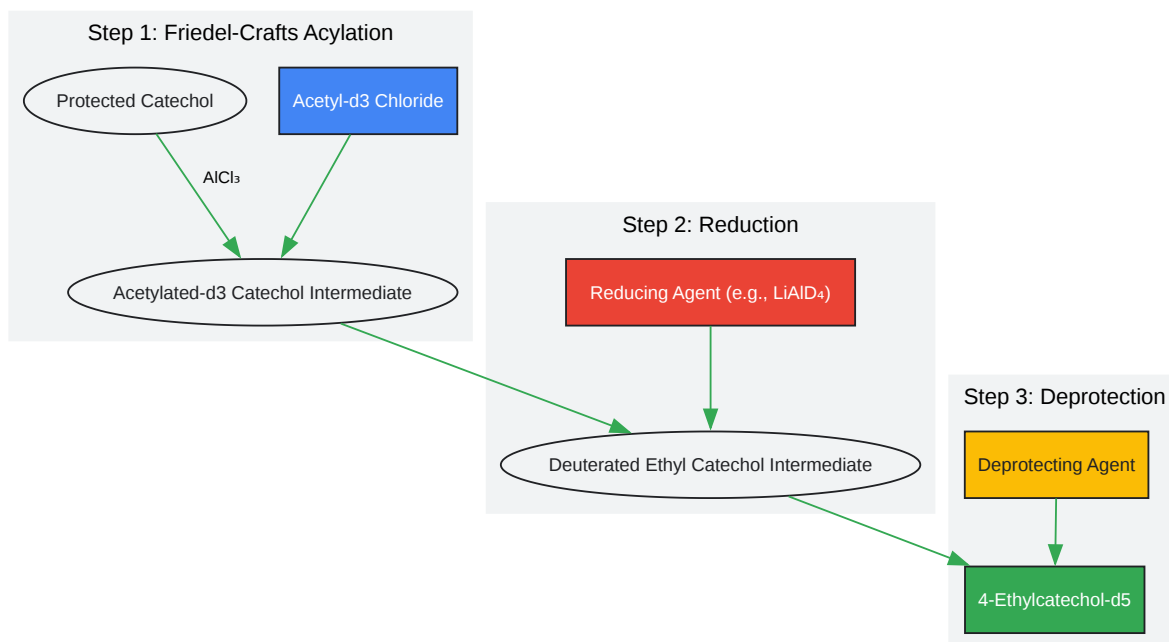
Figure 1. Simplified metabolic pathway of 4-ethylphenol to 4-ethylcatechol.

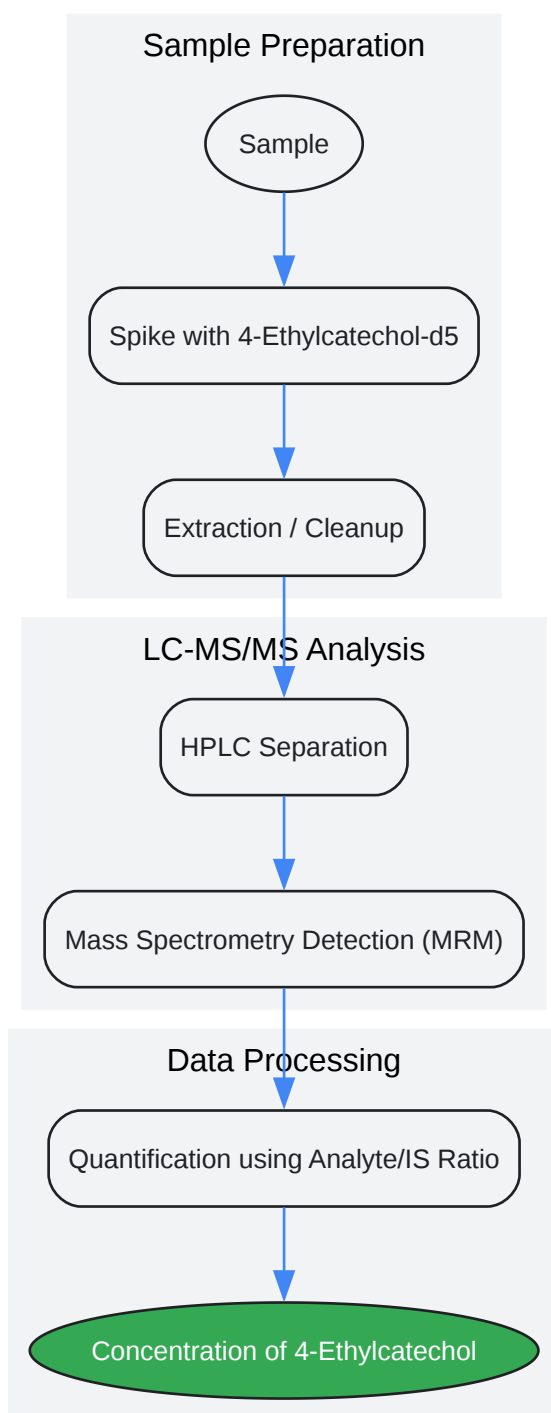
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis, purification, and analysis of **4-Ethylcatechol-d5** are not readily available in the public domain. However, based on general principles of organic synthesis and analytical chemistry for similar compounds, the following methodologies can be proposed.

Synthesis

The synthesis of **4-Ethylcatechol-d5** would likely involve the introduction of a deuterated ethyl group onto a protected catechol ring. A plausible synthetic route is a Friedel-Crafts acylation followed by a reduction.





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